

Comparative potency of (1-Cyclohexylethyl)(methyl)amine vs propylhexedrine

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Compound of Interest

Compound Name: (1-Cyclohexylethyl)(methyl)amine
hydrochloride

CAS No.: 1782290-39-4

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Comparative Potency Guide: (1-Cyclohexylethyl)(methyl)amine vs. Propylhexedrine

Executive Summary This technical guide compares the pharmacological potency and structural attributes of Propylhexedrine (a known sympathomimetic amine) and (1-Cyclohexylethyl)(methyl)amine (a structural homolog). The analysis reveals that despite their chemical similarity, Propylhexedrine exhibits significant central nervous system (CNS) and peripheral adrenergic activity, whereas (1-Cyclohexylethyl)(methyl)amine is pharmacologically distinct, likely possessing negligible psychostimulant potency due to critical differences in chain length and steric conformation. This guide utilizes Structure-Activity Relationship (SAR) principles to explain the divergence in their biological profiles.^[1]

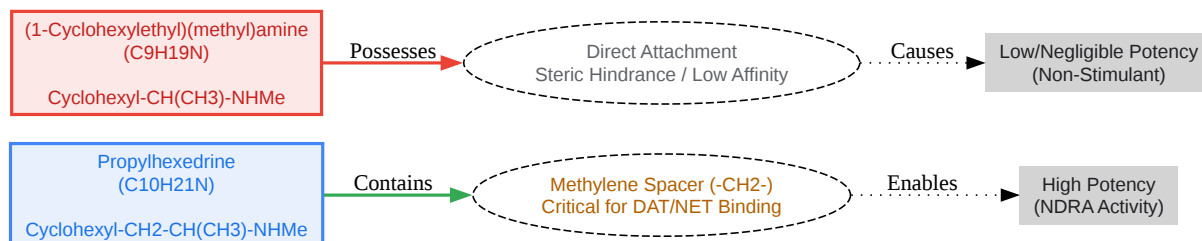
Chemical Identity & Structural Analysis

The core difference lies in the length of the alkyl chain connecting the cyclohexyl ring to the amine group. This "spacer" is the determinant of receptor binding affinity at monoamine transporters (DAT, NET, SERT).

Feature	Propylhexedrine	(1-Cyclohexylethyl)(methyl)amine
IUPAC Name	1-cyclohexyl-N-methylpropan-2-amine	1-cyclohexyl-N-methylethanamine
Common Class	Cyclohexyl-isopropylamine	Cyclohexyl-ethylamine (alpha-methyl)
Backbone Length	3 Carbons (Propyl)	2 Carbons (Ethyl)
Structural Analog	Cyclohexyl analog of Methamphetamine	Cyclohexyl analog of -methyl- -methylbenzylamine
CAS Number	101-40-6	15908-02-8
Molecular Formula		

Structural Visualization

The following diagram illustrates the critical "methylene spacer" present in Propylhexedrine but absent in (1-Cyclohexylethyl)(methyl)amine.



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Caption: Structural comparison highlighting the methylene spacer in Propylhexedrine essential for monoamine transporter interaction.

Pharmacological Mechanism & Potency

Propylhexedrine: The Functional Stimulant

Propylhexedrine acts as a Norepinephrine-Dopamine Releasing Agent (NDRA) and a TAAR1 agonist. Its mechanism mirrors that of amphetamine, though with reduced potency due to the alicyclic cyclohexyl ring replacing the aromatic phenyl ring.

- Mechanism: Reverses the flow of VMAT2 and membrane transporters (NET > DAT), flooding the synapse with monoamines.
- Potency: Approximately 1/4th to 1/10th the central potency of amphetamine but retains strong peripheral vasoconstrictive properties (alpha-adrenergic agonist).

(1-Cyclohexylethyl)(methyl)amine: The Inactive Homolog

This compound lacks the beta-methylene carbon (the "spacer"). In the phenethylamine series, removing this spacer converts Amphetamine (active) to alpha-Methylbenzylamine (inactive as a psychostimulant).

- SAR Rule: The distance between the lipophilic ring and the amine nitrogen is critical. A distance of ~5-6 Å (provided by the propyl chain) is optimal for binding to the orthosteric site of DAT/NET.
- Experimental Prediction: Based on the established SAR of the phenyl series, (1-Cyclohexylethyl)(methyl)amine is predicted to have negligible affinity for monoamine transporters. It functions primarily as a steric bulk provider in chiral synthesis or potentially as a weak MAO substrate, but not as a functional releaser of dopamine.

Comparative Data Table: Predicted vs. Known Activity

Parameter	Propylhexedrine	(1-Cyclohexylethyl) (methyl)amine
Primary Target	TAAR1, VMAT2, NET, DAT	Unknown (Likely weak MAO interaction)
CNS Stimulation	Moderate to High	Negligible / None
Vasoconstriction	Potent (Alpha-adrenergic)	Weak / Unknown
Lipophilicity (LogP)	~3.4 (High BBB permeability)	~2.6 (Moderate BBB permeability)
Metabolic Fate	N-demethylation, Hydroxylation	N-demethylation
Primary Use	Nasal Decongestant (Benzedrex)	Chiral Resolving Agent / Intermediate

Experimental Protocols for Verification

To empirically validate the potency difference, the following standard assay protocols are recommended.

Protocol A: Monoamine Uptake Inhibition Assay (In Vitro)

Objective: Determine

values for dopamine (DA) and norepinephrine (NE) reuptake.

- Preparation: Transfect HEK-293 cells with human DAT or NET plasmids.
- Incubation: Incubate cells with

or

(20 nM) in the presence of varying concentrations (

to

M) of Propylhexedrine and (1-Cyclohexylethyl)(methyl)amine.

- Control: Use Methamphetamine as a positive control and vehicle (DMSO) as negative.
- Measurement: Terminate reaction after 10 min; measure retained radioactivity via liquid scintillation counting.
- Expected Result:
 - Propylhexedrine:

in the low micromolar range (

).
 - (1-Cyclohexylethyl)(methyl)amine:

(Inactive).

Protocol B: EC50 Release Assay (Functional)

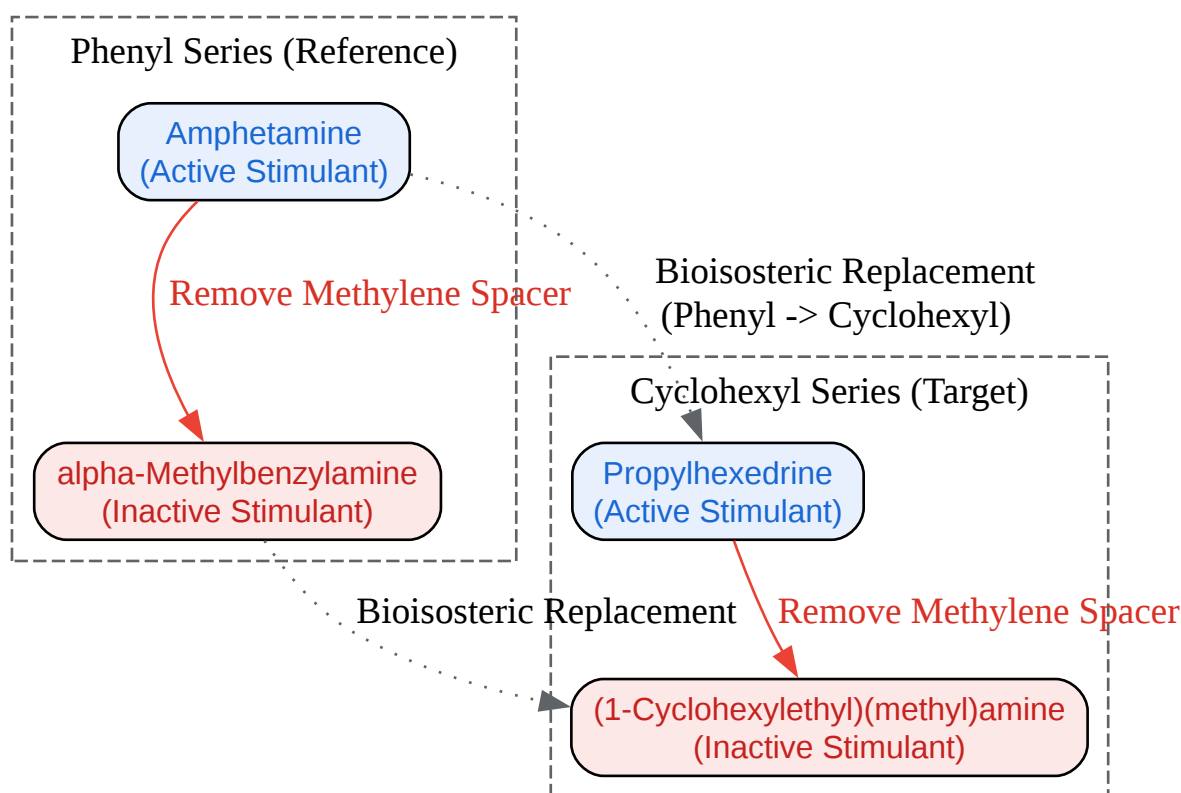
Objective: Measure the efflux of pre-loaded neurotransmitters (releasing agent activity).

- Loading: Pre-load rat synaptosomes with

(a DAT substrate).
- Challenge: Expose synaptosomes to test compounds for 15 minutes.
- Analysis: Measure radioactivity in the supernatant (released fraction).
- Logic: True releasing agents (like propylhexedrine) will cause dose-dependent efflux. Non-substrates (like the ethyl homolog) will not.

Structure-Activity Relationship (SAR) Logic

The loss of potency in (1-Cyclohexylethyl)(methyl)amine is explained by the "Chain Length Rule" in sympathomimetic amines.



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Caption: SAR flowchart demonstrating how chain shortening abolishes activity in both phenyl and cyclohexyl series.

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